

Propargyl-PEG6-alcohol: A Technical Guide to Handling and Storage

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Compound of Interest

Compound Name: *Propargyl-PEG6-alcohol*

Cat. No.: *B610264*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential handling and storage conditions for **Propargyl-PEG6-alcohol**, a hydrophilic, PEG-based PROTAC linker. Adherence to these guidelines is critical to ensure the stability of the compound, the safety of laboratory personnel, and the integrity of experimental outcomes.

Chemical and Physical Properties

Propargyl-PEG6-alcohol is a click chemistry reagent containing a terminal alkyne group, making it suitable for copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions. Its hydrophilic hexaethylene glycol (PEG6) spacer enhances solubility in aqueous environments, a valuable characteristic in bioconjugation and drug delivery applications.

Property	Value	Source
Molecular Formula	C15H28O7	[1]
Molecular Weight	320.379 g/mol	[1]
Boiling Point	408.8 ± 40.0 °C at 760 mmHg	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
Flash Point	201.1 ± 27.3 °C	[1]
Solubility	DMSO, DCM, DMF	[2]

Storage Conditions and Stability

Proper storage is paramount to maintain the chemical integrity of **Propargyl-PEG6-alcohol** and ensure its reactivity for its intended applications.

Parameter	Recommended Condition	Shelf Life
Long-term Storage	-80°C	Up to 6 months[3]
Short-term Storage	-20°C	Up to 1 month[3]
Shipping	Ambient Temperature	N/A

It is recommended to store the compound under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation from atmospheric moisture and oxygen, especially for long-term storage. Containers should be tightly sealed.

Handling and Safety Protocols

While **Propargyl-PEG6-alcohol** itself does not have extensive, publicly available safety data, the presence of the propargyl group warrants caution. The related compound, propargyl alcohol, is flammable, corrosive, and highly toxic.[4][5][6] Therefore, a conservative approach to handling, assuming significant hazards, is recommended.

3.1. Personal Protective Equipment (PPE)

A comprehensive suite of PPE should be worn at all times when handling **Propargyl-PEG6-alcohol**:

- **Eye Protection:** Wear indirect-vent, impact, and splash-resistant goggles and a face shield. [7]
- **Hand Protection:** Wear protective gloves. The specific material should be chosen based on the solvent being used.
- **Body Protection:** A lab coat or chemical-resistant apron is required. For larger quantities or in case of potential splashing, a full protective suit should be considered.

- Respiratory Protection: All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of any dust or aerosols.[4]

3.2. General Handling Procedures

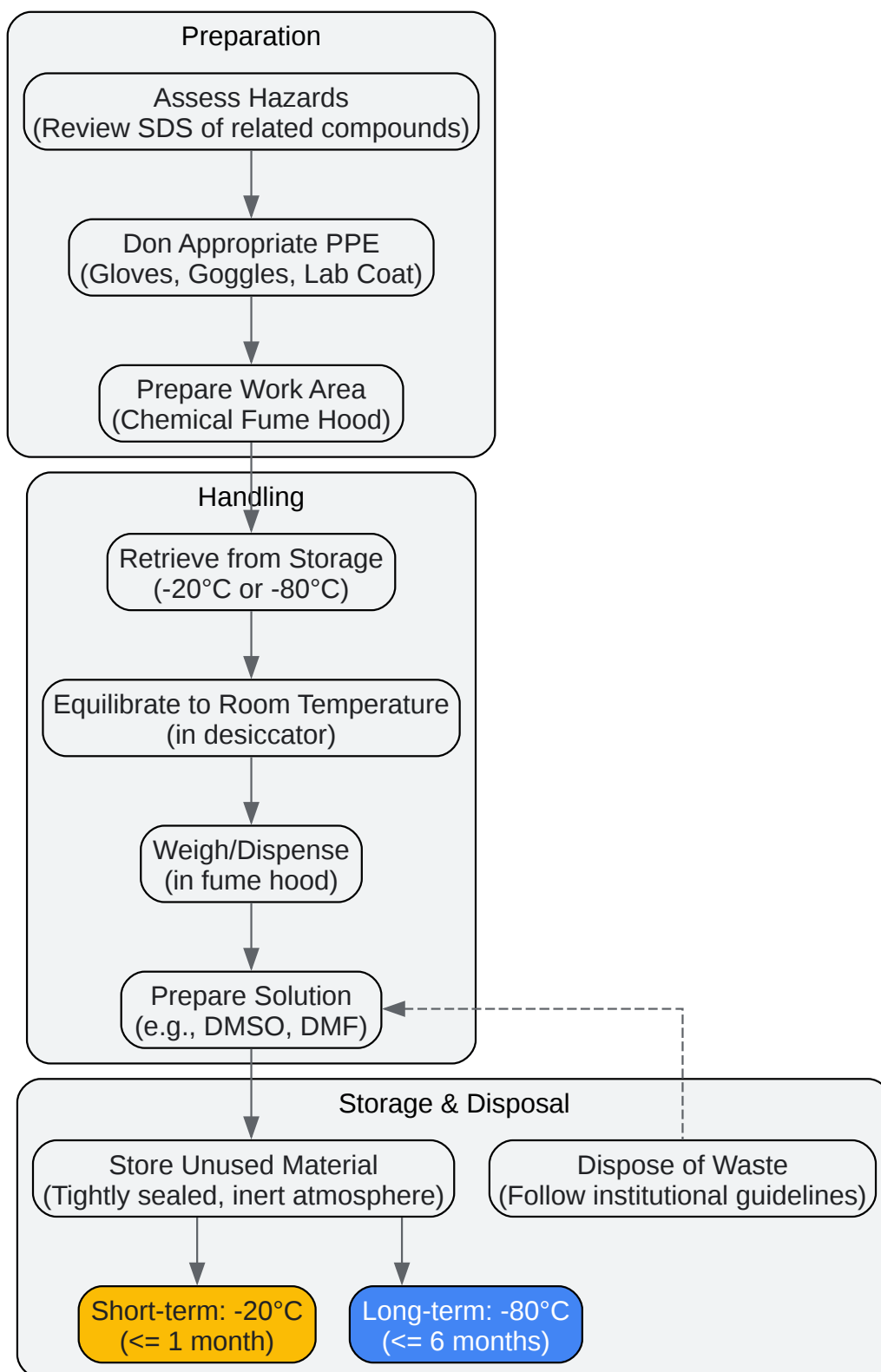
- Ventilation: Use only in a well-ventilated area, preferably a chemical fume hood.[4]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [4][7] Use non-sparking tools and explosion-proof equipment where necessary.[4][7]
- Static Discharge: Take precautionary measures against static discharges.[4] Ground and bond containers when transferring material.[6]
- Hygiene: Do not eat, drink, or smoke in the handling area.[7] Wash hands thoroughly after handling.

3.3. Spill and Waste Disposal

- Spill Cleanup: In case of a spill, evacuate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[6] Ensure adequate ventilation and use appropriate PPE during cleanup.
- Waste Disposal: Dispose of waste material and empty containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter the sewer system or waterways.[4]

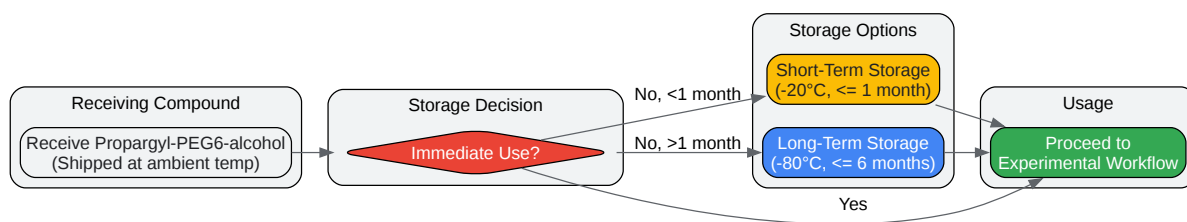
Experimental Workflow and Logic

The following diagrams illustrate the recommended workflows for handling and storing **Propargyl-PEG6-alcohol**.



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Caption: Workflow for Safe Handling of **Propargyl-PEG6-alcohol**.



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Caption: Storage Decision Logic for **Propargyl-PEG6-alcohol**.

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